

# "4-Bromo-2-(trifluoromethyl)benzyl bromide"

## alternative names and synonyms

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### Compound of Interest

**Compound Name:** 4-Bromo-1-(bromomethyl)-2-(trifluoromethyl)benzene

**Cat. No.:** B1524679

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An In-depth Technical Guide to 4-(Trifluoromethyl)benzyl Bromide

**Disclaimer:** Initial searches for "4-Bromo-2-(trifluoromethyl)benzyl bromide" did not yield specific information on this compound, suggesting it may be a novel or less-documented chemical. This guide will therefore focus on the closely related and widely used reagent, 4-(Trifluoromethyl)benzyl bromide. The structural similarity and the availability of extensive data for this compound make it a relevant and valuable subject for researchers, scientists, and drug development professionals.

## Introduction

4-(Trifluoromethyl)benzyl bromide is a versatile building block in organic synthesis, prized for its ability to introduce the trifluoromethylphenyl moiety into a wide range of molecules. The presence of the trifluoromethyl group (-CF<sub>3</sub>) significantly influences the electronic properties and lipophilicity of the target compounds, often enhancing their metabolic stability and biological activity. This makes it a favored reagent in the development of pharmaceuticals and agrochemicals. This guide provides a comprehensive overview of its chemical identity, properties, applications, and safe handling procedures.

## Chemical Identity: Nomenclature and Synonyms

A clear understanding of a chemical's nomenclature is crucial for accurate literature searches and procurement. 4-(Trifluoromethyl)benzyl bromide is known by several alternative names and

synonyms.

Systematic and Common Names:

- IUPAC Name: 1-(bromomethyl)-4-(trifluoromethyl)benzene[[1](#)]
- Common Synonyms:
  - $\alpha'$ -Bromo- $\alpha,\alpha,\alpha$ -trifluoro-p-xylene[[2](#)][[3](#)][[4](#)]
  - 4-(Bromomethyl)benzotrifluoride[[2](#)][[3](#)]
  - p-(Trifluoromethyl)benzyl bromide[[4](#)]
  - 1-Trifluoromethyl-4-(bromomethyl)benzene[[4](#)]
  - 4-Bromomethylbenzotrifluoride[[4](#)]

## Physicochemical Properties

The physical and chemical properties of 4-(Trifluoromethyl)benzyl bromide are summarized in the table below. These properties are essential for designing experimental setups and ensuring safe handling.

Property	Value	Source
CAS Number	402-49-3	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C8H6BrF3	<a href="#">[1]</a>
Molecular Weight	239.03 g/mol	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Appearance	White to light yellow crystalline solid or powder	<a href="#">[1]</a>
Melting Point	29-33 °C (lit.)	<a href="#">[3]</a> <a href="#">[5]</a>
Boiling Point	65-69 °C at 5 mm Hg (lit.)	<a href="#">[3]</a> <a href="#">[5]</a>
Density	1.546 g/mL at 25 °C (lit.)	<a href="#">[3]</a> <a href="#">[5]</a>
Refractive Index	n <sub>20/D</sub> 1.484 (lit.)	<a href="#">[3]</a> <a href="#">[5]</a>
Solubility	Insoluble in water. Soluble in chloroform and methanol.	<a href="#">[5]</a>
Storage	Store under inert gas (nitrogen or argon) at 2–8 °C.	

## Applications in Organic Synthesis

4-(Trifluoromethyl)benzyl bromide is a valuable reagent in organic synthesis, primarily used for the introduction of the 4-(trifluoromethyl)benzyl group. This moiety can impart desirable properties to the target molecule, such as increased lipophilicity and metabolic stability.

### Key Applications:

- **Synthesis of Antiviral Agents:** It is used in the synthesis of 1-(substituted benzyl)-2-substituted-5,6-dichlorobenzimidazoles, which have shown antiviral activities.[\[5\]](#)
- **Hepatitis C Virus (HCV) Inhibitors:** This compound is a building block for 2-[(4-diarylmethoxy)phenyl]benzimidazoles, which are potent inhibitors of the HCV NS5B polymerase.[\[5\]](#)

- General Synthetic Intermediate: It can be used to produce compounds like p-trifluoromethylbenzyl phenyl sulfide.[5]

## Experimental Protocol: Synthesis of p-Trifluoromethylbenzyl Phenyl Sulfide

This protocol is an illustrative example of a typical nucleophilic substitution reaction using 4-(Trifluoromethyl)benzyl bromide.

### Materials:

- 4-(Trifluoromethyl)benzyl bromide
- Thiophenol
- Potassium carbonate
- Acetone
- Stirring plate and stir bar
- Round-bottom flask
- Reflux condenser
- Standard laboratory glassware

### Procedure:

- In a round-bottom flask, dissolve thiophenol (1.0 equivalent) and 4-(Trifluoromethyl)benzyl bromide (1.0 equivalent) in acetone.
- Add potassium carbonate (1.5 equivalents) to the solution.
- Attach a reflux condenser and heat the mixture to reflux with stirring.
- Monitor the reaction progress by thin-layer chromatography (TLC).

- Once the reaction is complete, cool the mixture to room temperature.
- Filter the solid potassium carbonate and wash with acetone.
- Evaporate the solvent from the filtrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to obtain p-trifluoromethylbenzyl phenyl sulfide.

## Safety and Handling

4-(Trifluoromethyl)benzyl bromide is a corrosive and lachrymatory compound, requiring careful handling in a well-ventilated fume hood.[\[5\]](#)

### Hazard Statements:

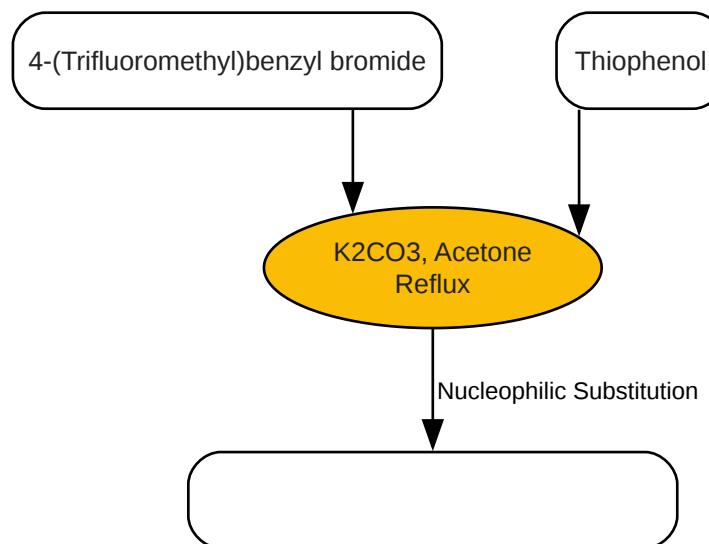
- H314: Causes severe skin burns and eye damage.
- H290: May be corrosive to metals.

### Precautionary Statements:

- P260: Do not breathe dusts or mists.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

## Visualizations

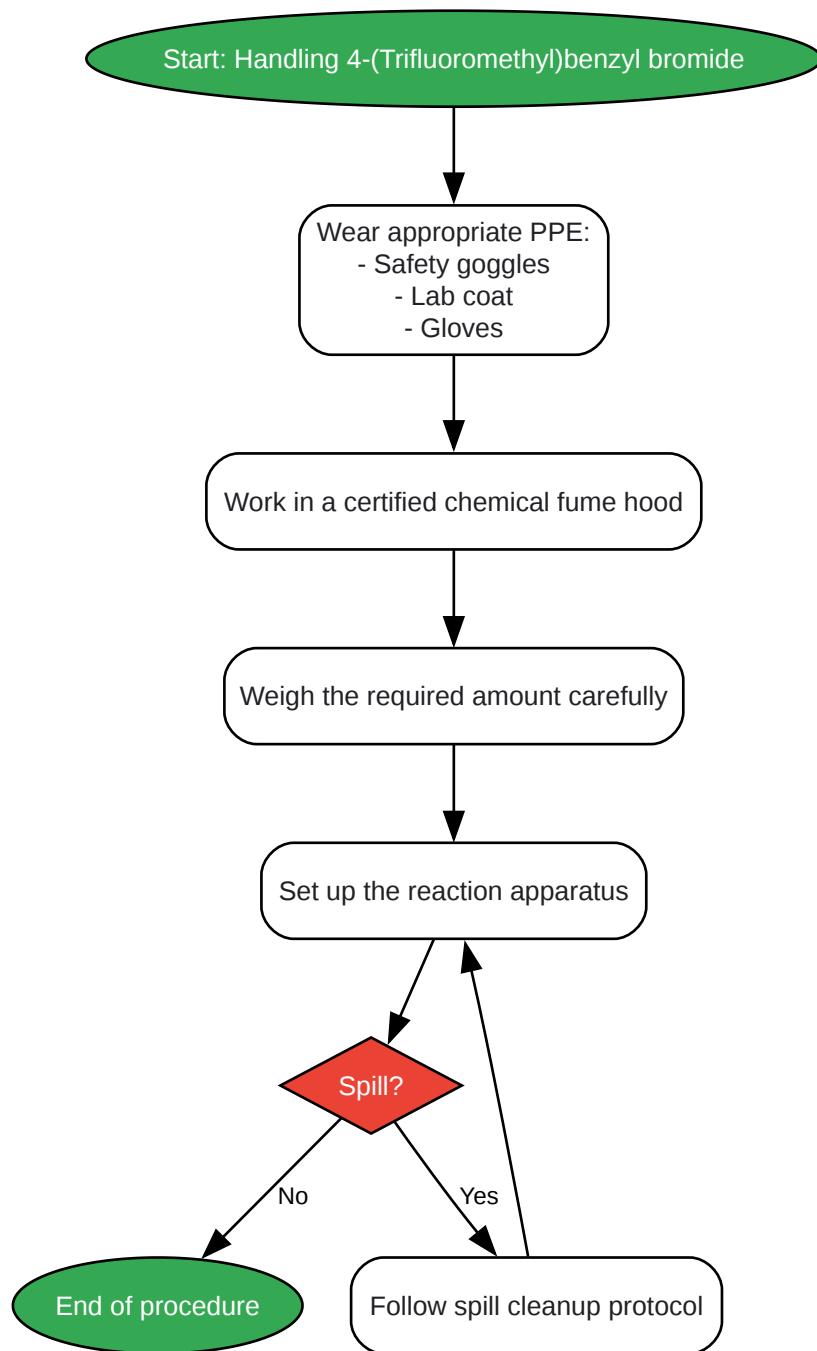
### Synthetic Pathway Diagram



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Caption: Synthesis of p-Trifluoromethylbenzyl Phenyl Sulfide.

## Safe Handling Workflow

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Caption: Safe Handling Workflow for Corrosive Reagents.

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